

Ethyl 5-Oxo-4,5-dihydro-1H-pyrazole-3-carboxylate chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 5-Oxo-4,5-dihydro-1H-pyrazole-3-carboxylate

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An In-depth Technical Guide on the Chemical Properties of **Ethyl 5-Oxo-4,5-dihydro-1H-pyrazole-3-carboxylate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties, synthesis, and reactivity of **Ethyl 5-Oxo-4,5-dihydro-1H-pyrazole-3-carboxylate**, a key heterocyclic intermediate in the development of pharmaceuticals and dyes.

Core Chemical Identity and Physical Properties

Ethyl 5-Oxo-4,5-dihydro-1H-pyrazole-3-carboxylate is a heterocyclic organic compound.^[1] It is recognized by the CAS Registry Number 85230-37-1.^{[1][2]} The compound's structure features a five-membered pyrazolone ring, which is instrumental to its chemical reactivity, particularly its existence in tautomeric forms.

Table 1: Physicochemical Properties

Property	Value	Source
CAS Number	85230-37-1	[1] [2]
Molecular Formula	C ₆ H ₈ N ₂ O ₃	[1]
Molecular Weight	156.14 g/mol	[1]
Appearance	Yellow solid	[3]
Melting Point	137-138 °C	[2]
Boiling Point	400.1±25.0 °C (Predicted)	[2]
Density	1.371±0.06 g/cm ³ (Predicted)	[2]
InChI Key	FGCPAXRNQIOISG-UHFFFAOYSA-N	[1]

Spectroscopic Data

Spectroscopic analysis is critical for the structural confirmation of **Ethyl 5-Oxo-4,5-dihydro-1H-pyrazole-3-carboxylate**. The available proton NMR data is summarized below. While extensive spectral data exists for its substituted derivatives, detailed experimental FT-IR, ¹³C NMR, and Mass Spectrometry data for the parent compound (CAS 85230-37-1) is not readily available in published literature.

Table 2: ¹H NMR Spectroscopic Data

Parameter	Value
Solvent	DMSO-d ₆
Frequency	400 MHz
δ 12.75 ppm	(br s, 1H)
δ 5.91 ppm	(br s, 1H)
δ 4.24 ppm	(q, J = 7 Hz, 2H)
δ 1.27 ppm	(t, J = 7 Hz, 3H)
(Source: [3])	

Chemical Reactivity and Tautomerism

A defining characteristic of pyrazolones is their ability to exist as a mixture of tautomers in equilibrium.^{[4][5]} This keto-enol tautomerism involves the migration of a proton and the shifting of a double bond, resulting in two or more distinct chemical structures.^{[4][6]} For **Ethyl 5-Oxo-4,5-dihydro-1H-pyrazole-3-carboxylate**, the primary equilibrium is between the keto form (5-oxo) and the enol form (5-hydroxy). The stability and predominance of each tautomer can be influenced by factors such as the solvent and physical state (solid vs. solution).^{[5][7]}

Caption: Keto-enol tautomeric forms of the title compound.

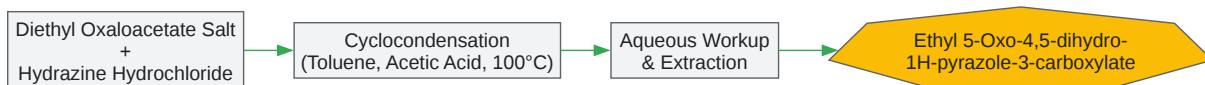
Experimental Protocols: Synthesis

The synthesis of **Ethyl 5-Oxo-4,5-dihydro-1H-pyrazole-3-carboxylate** is typically achieved via the cyclocondensation reaction of a β -keto ester equivalent with a hydrazine source.^[8] This is a variation of the classic Knorr pyrazole synthesis.^[9]

Protocol: Synthesis from Diethyl Oxaloacetate Sodium Salt^[3]

- Reaction Setup: Slowly add acetic acid (150 mL) dropwise to a solution of the sodium salt of 1,4-diethoxy-1,4-dioxobut-2-en-2-ol (30.0 g, 0.143 mol) in toluene (150 mL).
- Stirring: Stir the reaction mixture at room temperature for 30 minutes.
- Hydrazine Addition: Add 85% hydrazine hydrochloride (17 g, 0.29 mol) to the mixture. Continue stirring at room temperature for an additional 30 minutes.
- Heating: Heat the reaction system to 100 °C and maintain this temperature overnight.
- Workup: After the reaction is complete, concentrate the mixture under reduced pressure.
- Extraction: Extract the residue with ethyl acetate (500 mL). Wash the organic phase sequentially with saturated aqueous sodium bicarbonate (200 mL) and saturated aqueous sodium chloride (200 mL).

- Isolation: Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the product as a yellow solid.

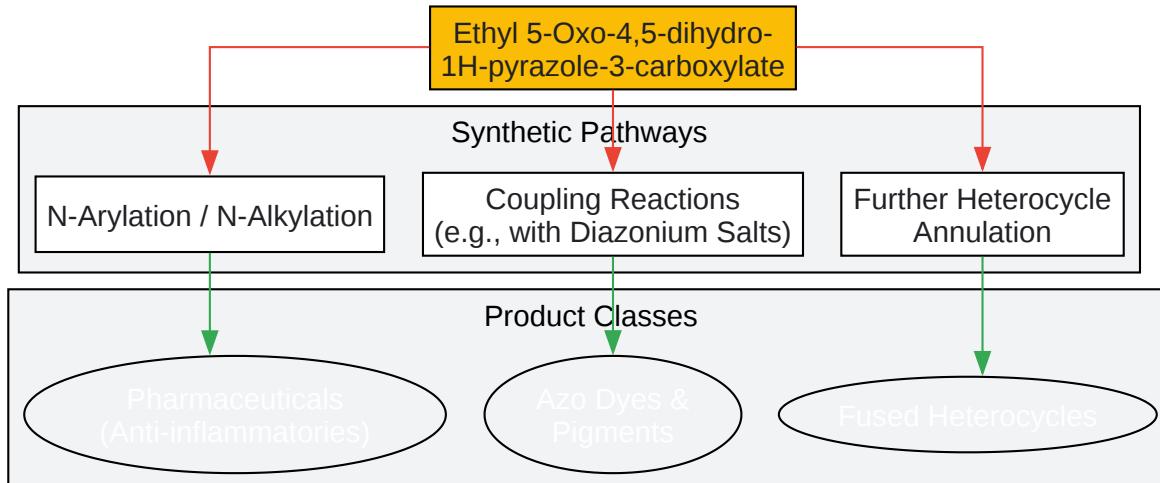


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Caption: General experimental workflow for synthesis.

Applications in Synthesis

Ethyl 5-Oxo-4,5-dihydro-1H-pyrazole-3-carboxylate serves as a versatile building block for constructing more complex molecules.^[10] The reactive sites on the pyrazolone ring allow for various chemical modifications, making it a valuable intermediate in the synthesis of a range of compounds, including potent anti-inflammatory agents and dyes.^{[10][11]} For example, the N-H group can be substituted, and the ring can participate in coupling reactions to create azo dyes.^[11]



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Caption: Role as a versatile chemical intermediate.

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- To cite this document: BenchChem. [Ethyl 5-Oxo-4,5-dihydro-1H-pyrazole-3-carboxylate chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267501#ethyl-5-oxo-4-5-dihydro-1h-pyrazole-3-carboxylate-chemical-properties]

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